

Unable to Proceed: "WS5" is a Cooling Agent, Not a Therapeutic Drug

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: WS5

Cat. No.: B1589848

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Initial research indicates that **WS5** is not a therapeutic drug intended to treat a specific disease. Instead, it is a synthetic cooling agent, chemically known as N-((Ethoxycarbonyl)methyl)-p-menthane-3-carboxamide, derived from menthol.^{[1][2][3]} Its primary application is to provide a cooling sensation in consumer products such as toothpaste, hard candies, skin creams, and lotions.^{[1][2][3]} Sources explicitly state that this product is not intended for human or veterinary therapeutic use.^{[1][4]}

Consequently, a head-to-head comparison of **WS5** against a "standard-of-care drug" is not feasible, as there is no medical condition for which **WS5** is a treatment. Standard-of-care drugs are established, guideline-recommended treatments for specific diseases, a category to which **WS5** does not belong.

To fulfill your request for a "Publish Comparison Guide," please consider the following alternatives:

- **Specify a Therapeutic Drug:** Please provide the name of an actual therapeutic drug and its associated medical indication (e.g., a drug for cancer, diabetes, or cardiovascular disease). With this information, I can identify the current standard-of-care treatment and generate the detailed, data-driven comparison guide you require.
- **Comparison of Cooling Agents:** If your interest is in the properties of **WS5** itself, I can create a comparison guide that contrasts **WS5** with other cooling agents like menthol or other compounds in the "WS" series (e.g., WS-3, WS-23). This guide would compare them based on chemical properties, cooling intensity, duration of action, and applications in consumer

goods, adhering to all the formatting requirements of your original request (data tables, experimental protocols, and Graphviz diagrams).

Please advise on how you would like to proceed.

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References

- 1. caymanchem.com [caymanchem.com]
- 2. foreverest.net [foreverest.net]
- 3. WS-5 [chembk.com]
- 4. medchemexpress.com [medchemexpress.com]
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